Technical Support Center: Managing Cyclaniliprole Resistance in Field Populations

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Compound of Interest		
Compound Name:	Cyclaniliprole	
Cat. No.:	B1261310	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in managing **cyclaniliprole** resistance in field populations.

Frequently Asked Questions (FAQs)

Q1: What is **cyclaniliprole** and how does it work?

Cyclaniliprole is an anthranilic diamide insecticide. Its mode of action involves the disruption of ryanodine receptors (RyR), which are intracellular calcium channels crucial for muscle and nerve function in insects.[1] This disruption leads to uncontrolled calcium release from the sarcoplasmic reticulum, resulting in muscle contraction, paralysis, and eventual death of the insect. The Insecticide Resistance Action Committee (IRAC) classifies **cyclaniliprole** under Group 28.[2][3]

Q2: What are the primary mechanisms of resistance to **cyclaniliprole** and other diamide insecticides?

Resistance to diamide insecticides, including **cyclaniliprole**, primarily occurs through two mechanisms:

- Target-site resistance: This involves mutations in the ryanodine receptor (RyR) gene, which reduces the binding affinity of the insecticide to its target site.[4] Common mutations associated with diamide resistance in various lepidopteran pests include G4946E/V,

I4790M/K, and Y4667D/C.[1] For instance, the I4790K mutation in the RyR gene has been linked to high levels of resistance to cyantraniliprole and cross-resistance to other diamides, including **cyclaniliprole**, in Spodoptera frugiperda.[4][5]

- Metabolic resistance: This involves enhanced detoxification of the insecticide by metabolic enzymes before it can reach the target site. The most commonly implicated enzymes are cytochrome P450 monooxygenases (P450s).[6][7] Overexpression of specific P450 genes, such as CYP6B50 in Spodoptera litura and CYP4G68 in Bemisia tabaci, has been associated with resistance to diamide insecticides.[6][8]

Q3: Is there evidence of cross-resistance between **cyclaniliprole** and other diamide insecticides?

Yes, high levels of cross-resistance among diamide insecticides are well-documented.[4] A strain of Spodoptera frugiperda selected for resistance to cyantraniliprole, which exhibited the I4790K RyR mutation, also showed high cross-resistance to flubendiamide, chlorantraniliprole, and **cyclaniliprole**.[4][5] This indicates that a target-site mutation conferring resistance to one diamide insecticide can often confer resistance to others in the same class.

Q4: What are the best practices for managing **cyclaniliprole** resistance in the field?

Effective resistance management is crucial to preserve the efficacy of **cyclaniliprole** and other diamide insecticides.[3] An Integrated Pest Management (IPM) approach is recommended, incorporating the following strategies:

- Insecticide Rotation: Avoid the repeated use of insecticides with the same mode of action (IRAC Group 28).[9][10] Rotate **cyclaniliprole** with insecticides from different chemical classes.

- Monitoring: Regularly monitor pest populations for signs of resistance.[11][12] This can be done through field scouting and laboratory bioassays to detect shifts in susceptibility.

- Use of Economic Thresholds: Apply insecticides only when pest populations reach economically damaging levels to reduce selection pressure.[12]

- Proper Application: Always follow the label instructions for application rates and timing.[13][14] Under-dosing can lead to the survival of moderately resistant individuals.

- Incorporate Non-Chemical Control Methods: Utilize cultural practices, biological control agents, and resistant crop varieties to reduce reliance on chemical insecticides.[2][14]

Troubleshooting Guides

Problem 1: I am observing reduced efficacy of **cyclaniliprole** in my field trials.

Possible Cause	Troubleshooting Step
Development of Insecticide Resistance	1. Collect samples of the target pest from the affected field. 2. Conduct a dose-response bioassay (see Experimental Protocols) to determine the LC50 of the field population and compare it to a known susceptible population. 3. If resistance is confirmed, perform molecular analysis to identify potential RyR mutations or conduct synergist bioassays to investigate metabolic resistance.
Improper Application	1. Verify that the correct application rate, timing, and spray coverage were used as per the product label.[13] 2. Ensure that the spray equipment was properly calibrated.[13]
Environmental Factors	1. Consider if environmental conditions (e.g., rainfall, high temperatures) could have degraded the insecticide.
Incorrect Pest Identification	1. Confirm the identity of the target pest, as cyclaniliprole's efficacy can vary between species.

Problem 2: My dose-response bioassay results are inconsistent.

Possible Cause	Troubleshooting Step
Insect Viability	1. Ensure that the insects used in the bioassay are healthy and of a consistent age and developmental stage.
Reagent Preparation	1. Double-check all calculations for insecticide dilutions.[15] 2. Prepare fresh serial dilutions for each experiment.
Assay Conditions	1. Maintain consistent environmental conditions (temperature, humidity, photoperiod) throughout the experiment.[16]
Contamination	1. Ensure all equipment and rearing containers are thoroughly cleaned to avoid cross-contamination.

Quantitative Data Summary

Table 1: Resistance Ratios of Various Pest Populations to Diamide Insecticides

Pest Species	Insecticide	Resistance Ratio (RR)	Country/Region	Reference
Spodoptera frugiperda	Cyantraniliprole	3414-fold	Brazil	[4]
Plutella xylostella	Chlorantraniliprole	Up to 2,000-fold	China (Guangdong)	[17]
Bemisia tabaci	Cyantraniliprole	5.0 to 59.6-fold	China	[8]
Spodoptera litura	Chlorantraniliprole	489.99-fold	-	[6]
Spodoptera litura	Cyantraniliprole	38.24-fold	-	[6]
Myzus persicae	Cyclaniliprole	2.56-fold (after 26 generations of selection)	Lab Strain	[18]

Table 2: LC50 Values of Diamide Insecticides against Susceptible and Resistant Strains

Pest Species	Strain	Insecticide	LC50 (µg a.i./mL)	Reference
Spodoptera frugiperda	Susceptible (SUS)	Cyantraniliprole	-	[4]
Spodoptera frugiperda	Resistant (CYA-R)	Cyantraniliprole	10095.31	[4]
Bemisia tabaci	Susceptible (MED-S)	Cyantraniliprole	-	[8]
Bemisia tabaci	Field Populations	Cyantraniliprole	8.521 to 101.474	[8]

Experimental Protocols

1. Dose-Response Bioassay (Diet-Overlay Method for Lepidoptera)

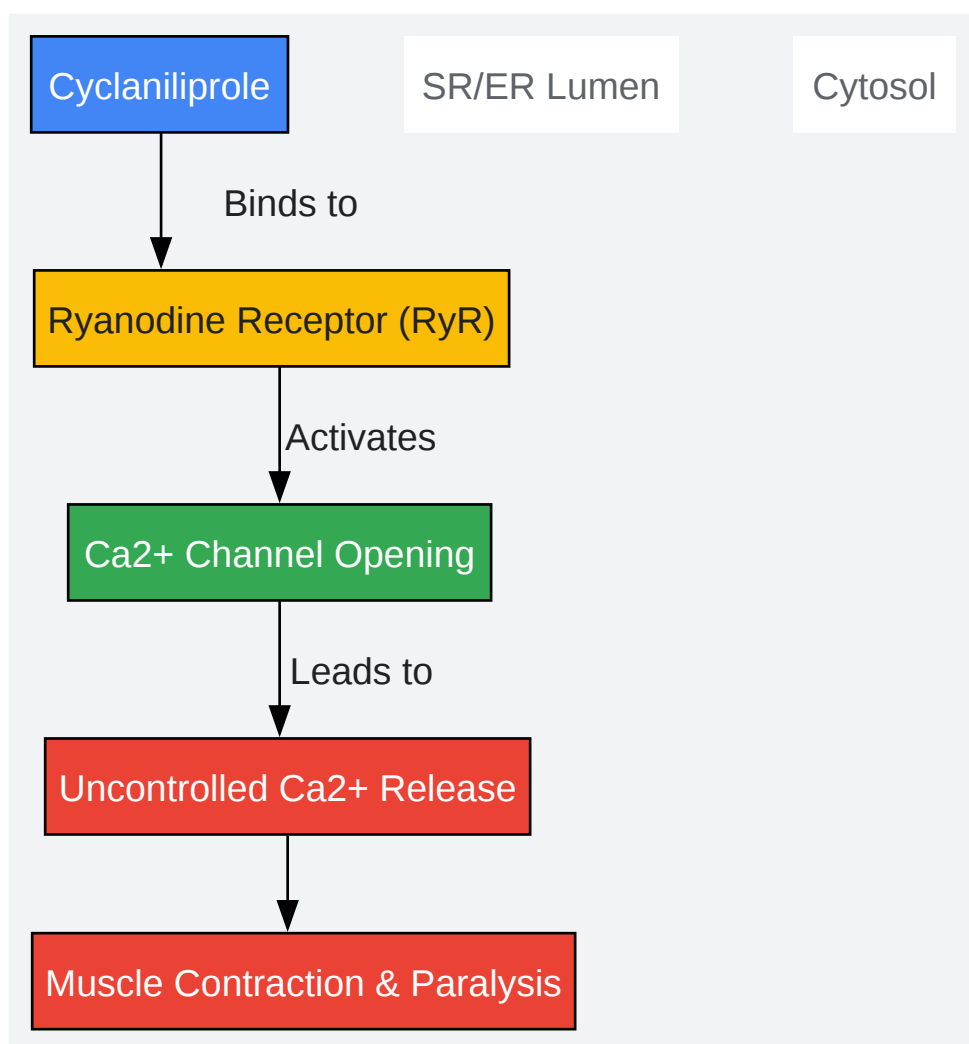This protocol is adapted from methods used for Spodoptera frugiperda.[4]

- Preparation of Insecticide Solutions: Prepare a stock solution of technical grade **cyclaniliprole** in a suitable solvent (e.g., acetone). From this stock, prepare a series of at least seven serial dilutions in distilled water containing a surfactant.

- Diet Preparation: Prepare an artificial diet according to a standard recipe for the target insect species.

- Application: Dispense a known volume of the artificial diet into the wells of a multi-well plate. Apply a small volume of each insecticide dilution evenly onto the surface of the diet in each well. Allow the solvent to evaporate completely. A control group should be treated with distilled water and surfactant only.

- Insect Infestation: Place one larva (e.g., third-instar) into each well. Seal the plates to prevent escape.

- Incubation: Incubate the plates under controlled conditions (e.g., 25 ± 2 °C, 60 ± 10% relative humidity, 14:10 h light:dark photoperiod).[16]

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- Mortality Assessment: Assess larval mortality after a set period (e.g., 96 hours). Larvae that are unable to move in a coordinated manner when prodded with a fine brush are considered dead.[16]

- Data Analysis: Use probit analysis to calculate the LC50 (lethal concentration to kill 50% of the population), 95% confidence limits, and the slope of the dose-response curve. The resistance ratio (RR) is calculated by dividing the LC50 of the field population by the LC50 of a known susceptible population.

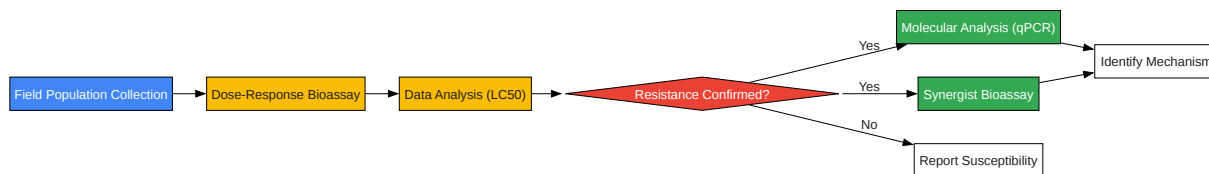2. Molecular Detection of RyR Mutations (qPCR-based Allelic Discrimination)

- DNA Extraction: Extract genomic DNA from individual insects (adults or larvae) using a commercial DNA extraction kit.

- Primer and Probe Design: Design primers and fluorescently labeled probes (e.g., TaqMan®) that are specific to the wild-type and mutant alleles of the target RyR gene mutation (e.g., I4790K).

- Quantitative PCR (qPCR): Perform qPCR using a real-time PCR system. The reaction mixture should contain the extracted DNA, primers, probes, and a suitable qPCR master mix.

- Genotype Calling: The qPCR instrument will detect the fluorescence signals from the probes. The resulting allelic discrimination plot will cluster individuals into three groups: homozygous susceptible, heterozygous, and homozygous resistant.

- Frequency Calculation: Calculate the frequency of the resistance allele in the population based on the number of individuals in each genotype group.
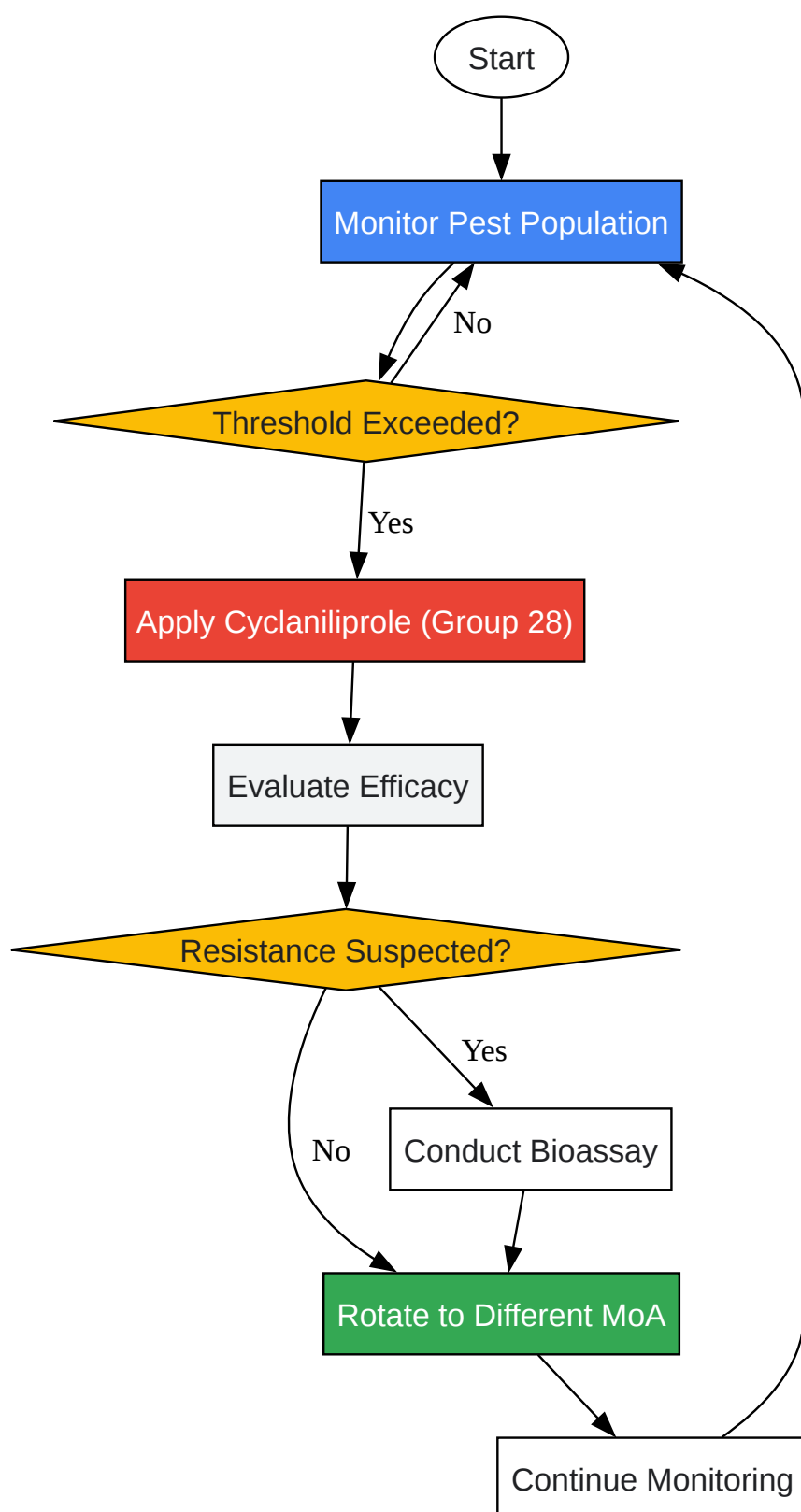
Visualizations

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Cyclaniliprole

SR/ER Lumen

Cytosol

Binds to

Ryanodine Receptor (RyR)

Activates

Ca2+ Channel Opening

Leads to

Uncontrolled Ca2+ Release

Muscle Contraction & Paralysis

Caption: **Cyclaniliprole**'s mode of action signaling pathway.

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Caption: Experimental workflow for resistance monitoring.

Start

Monitor Pest Population

No

Threshold Exceeded?

Yes

Apply Cyclaniliprole (Group 28)

Evaluate Efficacy

Resistance Suspected?

Yes

No

Conduct Bioassay

Rotate to Different MoA

Continue Monitoring

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